

Trimethylboron-d9: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Trimethylboron-d9

Cat. No.: B1602552

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling protocols for **Trimethylboron-d9**. The following sections outline the chemical and physical properties, associated hazards, and essential procedures for the safe use of this compound in a laboratory setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe research environment.



Quantitative Data Summary

The physical and chemical properties of **Trimethylboron-d9** are summarized in the tables below. Data for the non-deuterated analog, Trimethylboron, is also provided for comparison where available.

Table 1: Physical and Chemical Properties

Property	Trimethylboron-d9	Trimethylboron
Molecular Formula	C ₃ D ₉ B	C ₃ H ₉ B
Molecular Weight	64.97 g/mol [1][2][3]	55.91 g/mol [4]
Appearance	Colorless gas[2]	Colorless gas[5]
Odor	Repulsive, suffocating[5]	Repulsive, suffocating[5]
Boiling Point	-20.2 °C[2]	-20.2 °C[4][5]
Melting Point	-161.5 °C[2]	-161.5 °C[4][5]
Vapor Pressure	Not available	907 mmHg at 25°C[4]
Vapor Density	2.3 g/L (vapor, vs. air)[2]	2.3 (vs. air)[6]
Density	Not available	0.625 g/cm ³ (liquid)[4]
Solubility in Water	Not applicable (reacts violently)[5]	Reacts violently[5]

Table 2: Hazard Information

Hazard Category	Classification
GHS Pictograms	 ,  , corrosive
GHS Signal Word	Danger[7]
GHS Hazard Statements	H220: Extremely flammable gas.[7] H314: Causes severe skin burns and eye damage.[7] H331: Toxic if inhaled. H280: Contains gas under pressure; may explode if heated.[7]
NFPA 704 Rating	Health: 4, Flammability: 4, Reactivity: 3[5]

Experimental Protocols

The safe handling of **Trimethylboron-d9**, a pyrophoric and toxic gas, necessitates meticulous planning and execution. The following protocols are based on established procedures for

handling air-sensitive and pyrophoric materials.

General Handling Precautions

- Risk Assessment: Before any new procedure, a thorough risk assessment must be conducted.
- Work Area: All manipulations of **Trimethylboron-d9** must be performed in a well-ventilated area, inside a certified chemical fume hood or a glovebox.^{[3][6]} The work area should be free of clutter and flammable materials.
- Inert Atmosphere: Due to its pyrophoric nature, **Trimethylboron-d9** must be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.^{[3][4]}
- Never Work Alone: Never handle **Trimethylboron-d9** while working alone.^{[3][8]} A second person should be present and aware of the hazards.
- Personal Protective Equipment (PPE): Appropriate PPE is mandatory. Refer to the PPE Selection Workflow diagram (Figure 2) for detailed guidance.

Gas Cylinder Handling

- Inspection: Upon receipt, visually inspect the cylinder and valve for any signs of damage.
- Securing the Cylinder: Cylinders must be securely strapped or chained to a stable surface, such as a wall or a workbench.
- Transportation: Use a cylinder cart for transporting gas cylinders. Do not roll or drag them.
- Regulator: Use a regulator approved for corrosive and flammable gases. Ensure the threads on the regulator and cylinder valve are compatible.
- Leak Testing: After connecting the regulator, perform a leak test using an inert gas and a suitable leak detection solution (e.g., Snoop).

Performing a Reaction with Trimethylboron-d9

This protocol outlines the transfer of **Trimethylboron-d9** from a lecture bottle to a reaction vessel using a Schlenk line.

- System Preparation:
 - Assemble and clamp the reaction glassware (e.g., a three-neck flask with a condenser, dropping funnel, and septum) on the Schlenk line.
 - Ensure all glassware is oven-dried and free of moisture.^[9]
 - Cycle the system between vacuum and inert gas at least three times to remove air and moisture.^[4]
- Gas Transfer:
 - Connect the **Trimethylboron-d9** lecture bottle to the Schlenk line via a stainless steel or other compatible tubing.
 - With the inert gas flowing through the line to a bubbler, slowly open the cylinder valve.
 - Control the flow of **Trimethylboron-d9** into the reaction vessel using a needle valve or mass flow controller.
 - Monitor the reaction temperature and pressure continuously.
- Reaction Quenching and Work-up:
 - Upon completion, close the cylinder valve.
 - Purge the system with inert gas to remove any residual **Trimethylboron-d9**.
 - Carefully and slowly quench any unreacted **Trimethylboron-d9** by adding a high-boiling point alcohol (e.g., isopropanol or tert-butanol) at a low temperature.
 - Proceed with the standard aqueous work-up only after ensuring all pyrophoric material has been safely quenched.

Storage and Disposal

- Storage:
 - Store **Trimethylboron-d9** cylinders in a cool, dry, well-ventilated area away from incompatible materials such as oxidizers and water.[\[6\]](#)
 - The storage area should be designated for toxic and flammable gases.
 - Ensure the valve cap is securely in place when the cylinder is not in use.
- Disposal:
 - Unused **Trimethylboron-d9** must be disposed of as hazardous waste.
 - Residual gas in empty cylinders should be carefully vented through a scrubbing system containing a suitable neutralizing agent.
 - Follow all institutional, local, and national regulations for hazardous waste disposal.

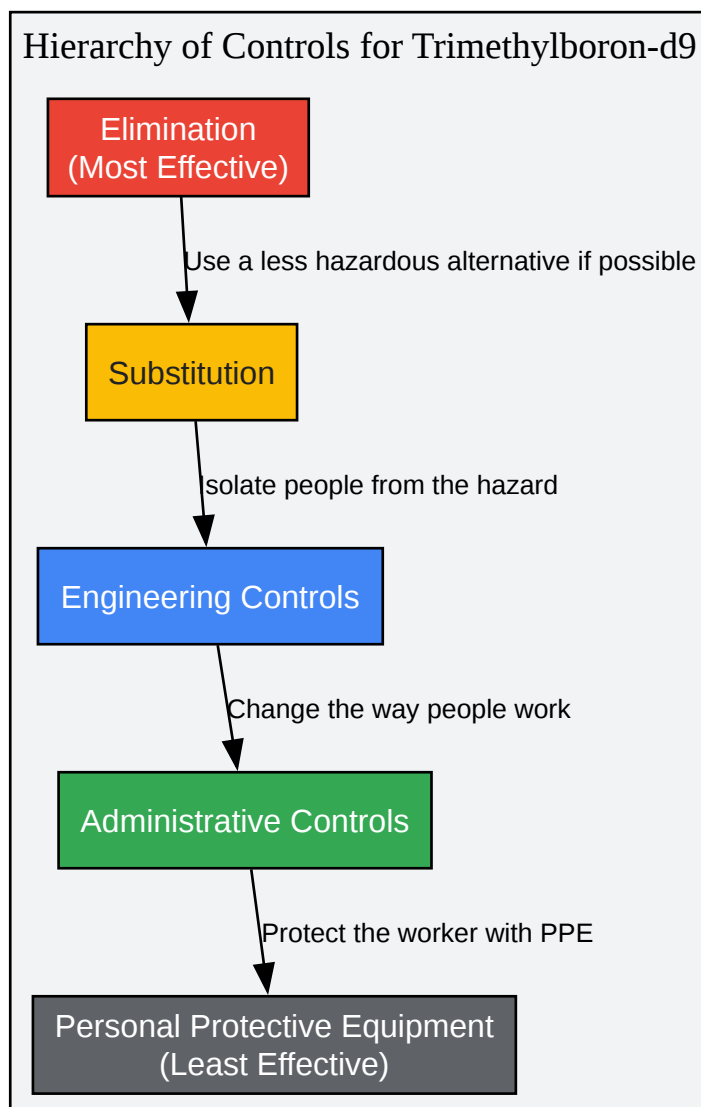
Emergency Procedures

- Small Gas Leak:
 - If a small leak is detected and it is safe to do so, close the cylinder valve.
 - Increase ventilation in the fume hood.
 - Evacuate the immediate area.
- Large Gas Leak or Fire:
 - Do not attempt to extinguish a fire involving **Trimethylboron-d9** unless the gas flow can be stopped first.[\[10\]](#)
 - If the gas flow cannot be stopped, evacuate the laboratory immediately and activate the fire alarm.
 - Call emergency services and inform them of the nature of the hazard.
- Personal Exposure:

- Inhalation: Move the affected person to fresh air immediately. Seek urgent medical attention.
- Skin Contact: If the gas ignites, it can cause thermal burns. Douse the affected area with copious amounts of water and seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

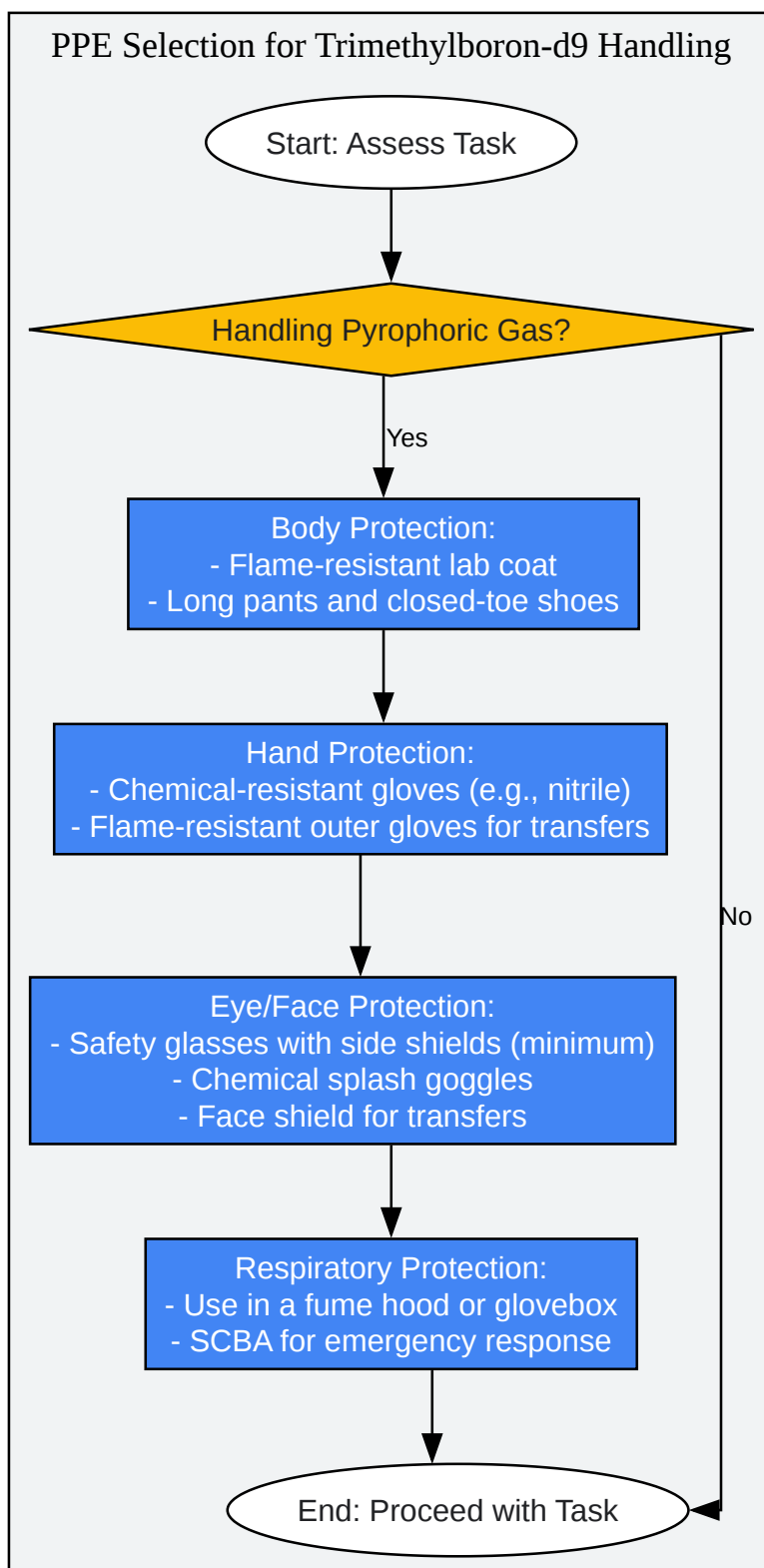
Visualizations

The following diagrams illustrate key safety workflows for handling **Trimethylboron-d9**.



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Caption: Hierarchy of Controls for Managing **Trimethylboron-d9** Risks.



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Caption: PPE Selection Workflow for **Trimethylboron-d9**.

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